In-Depth Technical Guide: Photophysical Properties of SOLVENT YELLOW 83

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Compound of Interest

Compound Name:	*SOLVENT YELLOW 83*
CAS No.:	*12239-75-7*
Cat. No.:	*B1172513*

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Introduction

Solvent Yellow 83 (CAS No. 12239-75-7) is a solvent-soluble dye. This technical guide provides a summary of the currently available information regarding its absorption and emission spectral properties. It is important to distinguish **Solvent Yellow 83** from Pigment Yellow 83 (CAS No. 5567-15-7), as these are distinct chemical entities. Information regarding the spectral properties of **Solvent Yellow 83** is limited in publicly accessible literature. This guide presents the available quantitative data, details the experimental protocols for obtaining such data, and provides visualizations to illustrate the underlying photophysical processes.

Chemical and Physical Properties

While a definitive chemical structure for **Solvent Yellow 83** is not widely available in the searched literature, a molecular formula has been reported.

Table 1: General Properties of **Solvent Yellow 83**

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Property	Value	Source
CAS Number	12239-75-7	Multiple Sources
Molecular Formula	$C_{16}H_{23}N_5O_2$	Guidechem
Chemical Class	Single Azo, Metal Complex	World dye variety[1]

Absorption and Emission Spectra

The absorption of light by a dye molecule promotes it from its ground electronic state to an excited state. The subsequent return to the ground state can occur through various pathways, including the emission of light (fluorescence or phosphorescence).

Absorption Data

Quantitative absorption data for **Solvent Yellow 83** is sparse. A patent application provides absorbance, percent transmission, and percent absorption at specific ultraviolet wavelengths in acetone.

Table 2: Absorption Data for **Solvent Yellow 83** in Acetone

Wavelength (nm)	Absorbance	% Transmission	% Absorption
365	0.424	37.660	62.340
395	0.609	24.610	75.390
Data from patent application WO2015112478A1.			

Emission Data

As of the latest literature search, no quantitative emission data (such as emission maximum, fluorescence quantum yield, or fluorescence lifetime) for **Solvent Yellow 83** has been found.

Experimental Protocols

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The following are generalized experimental protocols for measuring the absorption and emission spectra of solvent dyes, based on standard laboratory practices.

Protocol for Measuring Absorption Spectrum

This protocol is adapted from the methodology described in patent application WO2015112478A1.

Objective: To determine the absorbance of **Solvent Yellow 83** at specific wavelengths.

Materials:

- **Solvent Yellow 83**
- Spectroscopic grade acetone
- Volumetric flasks (100 mL)
- Pipettes (2.0 mL)
- UV-Vis spectrophotometer
- Quartz cuvettes

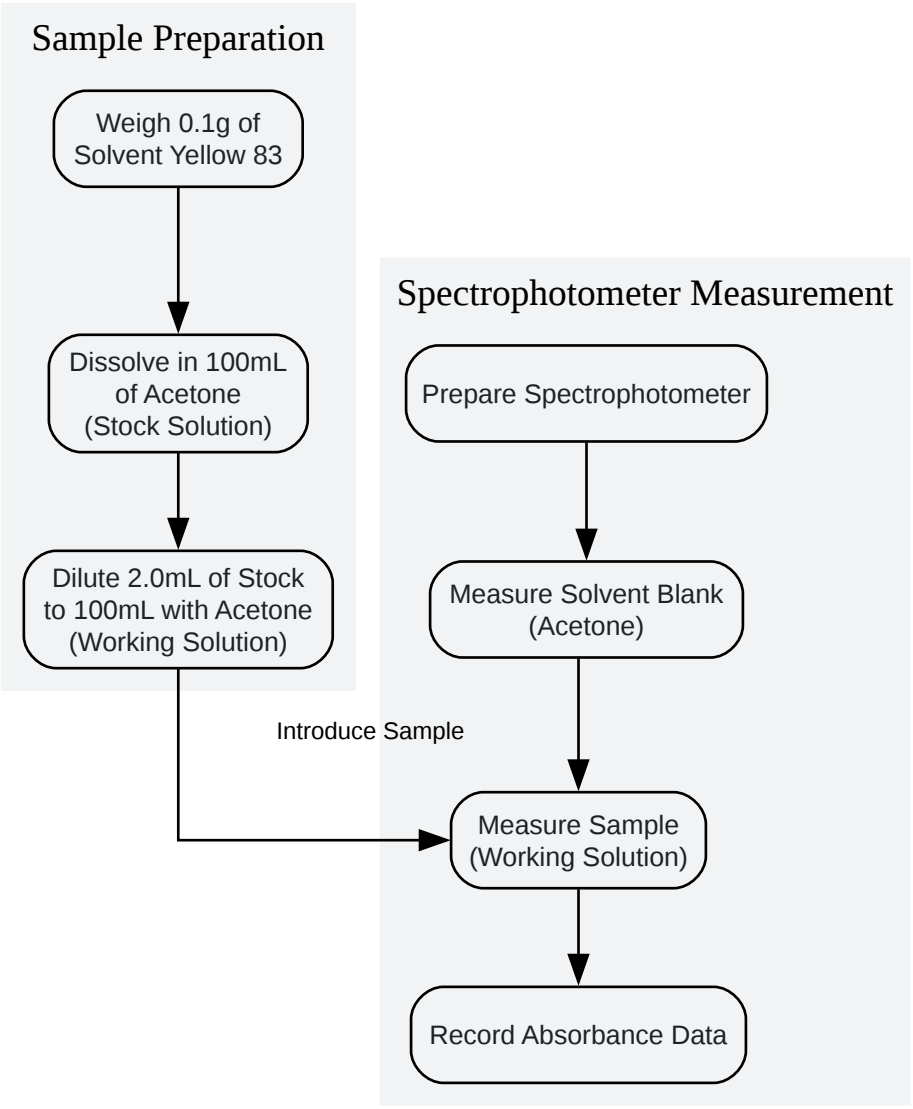
Procedure:

- Stock Solution Preparation: Accurately weigh 0.1 grams of **Solvent Yellow 83** and dissolve it in 100 mL of acetone to create a stock solution.
- Working Solution Preparation: Further dilute the stock solution by taking 2.0 mL of the stock solution and adding it to a 100 mL volumetric flask, then filling to the mark with acetone. This results in a concentration of 2.0×10^{-5} g/mL.
- Spectrophotometer Setup: Turn on the UV-Vis spectrophotometer and allow the lamp to stabilize.
- Blank Measurement: Fill a quartz cuvette with the pure solvent (acetone) and place it in the spectrophotometer. Measure the absorbance of the solvent blank across the desired

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wavelength range and use this as a baseline correction.

- Sample Measurement: Rinse the cuvette with the working solution of **Solvent Yellow 83**, then fill it with the working solution and place it in the spectrophotometer.
- Data Acquisition: Measure the absorbance of the sample at the desired wavelengths (e.g., 365 nm and 395 nm).



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Workflow for Absorption Spectrum Measurement

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Generalized Protocol for Measuring Emission (Fluorescence) Spectrum

While no emission data for **Solvent Yellow 83** is available, the following is a general procedure for such a measurement.

Objective: To determine the fluorescence emission spectrum and quantum yield of a solvent dye.

Materials:

- Solvent dye sample
- Spectroscopic grade solvent
- Reference fluorophore with known quantum yield (e.g., quinine sulfate in 0.1 M H_2SO_4)
- Spectrofluorometer with a Xenon lamp source and photon counting detector
- Quartz cuvettes (4-sided clear for fluorescence)
- UV-Vis spectrophotometer

Procedure:

- Solution Preparation: Prepare a series of dilute solutions of the sample and the reference standard in the chosen solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to avoid inner filter effects.
- Absorption Spectra: Measure the absorption spectra of all solutions using a UV-Vis spectrophotometer.
- Emission Spectra:
  - Set the excitation wavelength on the spectrofluorometer (typically the wavelength of maximum absorption).

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- Measure the emission spectrum of the solvent blank and subtract it from the sample spectra.
- Measure the emission spectra of the sample and reference solutions under identical instrument settings (e.g., excitation and emission slit widths).

- Quantum Yield Calculation: The fluorescence quantum yield (Φ_s) of the sample can be calculated relative to the standard (Φ_r) using the following equation:

  $\Phi_s = \Phi_r * (I_s / I_r) * (A_r / A_s) * (n_s^2 / n_r^2)$

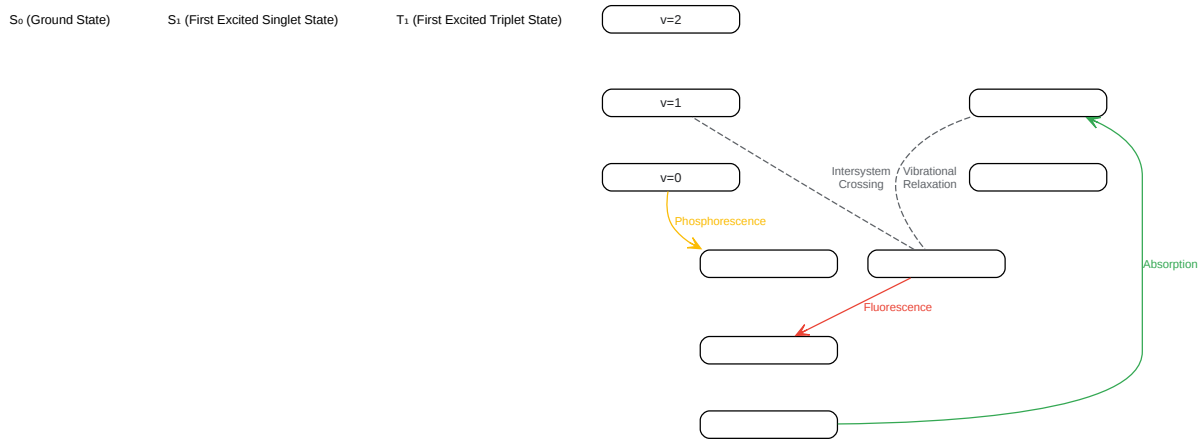
  Where:

  - I is the integrated emission intensity.
  - A is the absorbance at the excitation wavelength.
  - n is the refractive index of the solvent.
  - Subscripts 's' and 'r' refer to the sample and reference, respectively.

Visualizing Photophysical Processes

The Jablonski diagram is a standard way to illustrate the electronic transitions that occur during absorption and fluorescence.

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Jablonski Diagram of Photophysical Processes

Conclusion

The available data on the absorption and emission spectra of **Solvent Yellow 83** is currently limited. This guide has compiled the known quantitative absorption data at two specific wavelengths and provided standardized, detailed protocols for the experimental determination of both absorption and emission spectra. Further research is required to fully characterize the photophysical properties of this dye, including its full absorption and emission spectra, fluorescence quantum yield, and excited-state lifetime. Such data would be invaluable for researchers and professionals in fields where this dye may have potential applications.

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References

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